

2-Tert-butylphenazine: Structural Dynamics and Synthetic Pathways

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Compound of Interest

Compound Name: 2-Tert-butylphenazine

Cat. No.: B1321105

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Part 1: Chemical Identity & Core Properties[1][2][3][4][5]

2-Tert-butylphenazine is a substituted derivative of the heteroaromatic phenazine parent molecule.[1][2] The introduction of a bulky tert-butyl group at the C2 position breaks the symmetry of the phenazine core, significantly altering its solubility profile and solid-state packing without disrupting the fundamental redox characteristics of the pyrazine ring system.[1][2]

1.1 Physicochemical Data Table

Property	Value	Notes
Chemical Name	2-(1,1-Dimethylethyl)phenazine	IUPAC nomenclature
CAS Number	6479-87-4	Validated Registry Number
Molecular Formula	C ₁₆ H ₁₆ N ₂	Characteristic of phenazine derivatives
Molecular Weight	236.31 g/mol	
Appearance	Yellow Needles	
Melting Point	84 °C	Distinct from parent phenazine (171 °C)
Solubility	Soluble in CHCl ₃ , Toluene, Acetone	t-Butyl group enhances lipophilicity
Electronic Type	Electron-Deficient (n-type)	Due to imine nitrogens in the core
Redox Activity	Reversible 2e ⁻ reduction	Suitable for redox flow batteries

Part 2: Synthesis & Experimental Protocols

The synthesis of **2-tert-butylphenazine** is best achieved through oxidative condensation.^{[1][2]} This method avoids the harsh conditions of the Wohl-Aue reaction and provides higher regioselectivity.^{[1][2]} The core strategy involves the condensation of 4-tert-butyl-1,2-diaminobenzene with catechol (1,2-dihydroxybenzene) or 1,2-cyclohexanedione, followed by oxidation.^{[1][2]}

2.1 Protocol: Oxidative Condensation Route

Rationale: This pathway utilizes the in situ generation of o-quinone species or direct condensation followed by aromatization, ensuring the preservation of the acid-sensitive tert-butyl moiety.^{[1][2]}

Reagents:

- Substrate A: 4-tert-butyl-1,2-diaminobenzene (1.0 equiv)[1][2]
- Substrate B: Catechol (1.0 equiv)[1][2]
- Oxidant: Silver Oxide (Ag_2O) or Lead Dioxide (PbO_2) (2.5 equiv)[1][2]
- Solvent: Anhydrous Ethanol or Toluene[2]
- Catalyst: Acetic Acid (cat.)[1][2]

Step-by-Step Methodology:

- Preparation of Reactants: Dissolve 4-tert-butyl-1,2-diaminobenzene (10 mmol) and catechol (10 mmol) in 50 mL of anhydrous toluene under an inert nitrogen atmosphere.
- Oxidative Coupling: Add freshly prepared Ag_2O (25 mmol) to the reaction mixture. The oxidant facilitates the dehydrogenation of the intermediate dihydrophenazine.[1][2]
- Reflux: Heat the mixture to reflux (110 °C) for 6–12 hours. Monitor the reaction via TLC (eluent: Hexane/Ethyl Acetate 8:2) for the appearance of a fluorescent yellow spot.[1][2]
- Work-up: Cool the reaction to room temperature and filter through a pad of Celite to remove metal oxides. Wash the pad with dichloromethane.[1][2]
- Purification: Concentrate the filtrate under reduced pressure. Purify the crude residue via silica gel column chromatography using a gradient of Hexane/DCM (9:1 to 7:3).[1][2]
- Crystallization: Recrystallize the yellow solid from ethanol/water to obtain pure yellow needles (mp 84 °C).

2.2 Mechanistic Pathway (DOT Visualization)

The following diagram illustrates the condensation mechanism, highlighting the formation of the Schiff base intermediate and the subsequent aromatization.[1][2]



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Figure 1: Mechanistic pathway for the oxidative synthesis of **2-tert-butylphenazine**.^{[1][2]}

Part 3: Applications in Advanced Materials

The functionalization of the phenazine core with a tert-butyl group is not merely structural; it serves specific functional roles in material science.

3.1 Organic Redox Flow Batteries (ORFBs)

Phenazines are a leading class of anolytes for non-aqueous redox flow batteries due to their reversible two-electron redox capability.^{[1][2]}

- Solubility: The tert-butyl group disrupts

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stacking, significantly increasing solubility in organic electrolytes (e.g., acetonitrile, carbonate solvents) compared to the unsubstituted parent phenazine.^{[1][2]} This allows for higher energy density electrolytes.^{[1][2]}

- Stability: The steric bulk at the C2 position protects the reactive sites from side reactions (dimerization) during charge/discharge cycles.^{[1][2]}

3.2 Organic Light-Emitting Diodes (OLEDs)

- Electron Transport: **2-Tert-butylphenazine** acts as an electron-deficient building block.^{[1][2]} It is used as an electron transport material (ETM) or as a ligand in organometallic emitters.^{[1][2]}
- Morphology Control: The alkyl substituent prevents crystallization in thin films, promoting the formation of stable amorphous layers essential for device longevity.^{[1][2]}

3.3 Biological Activity

Phenazine derivatives, including alkyl-substituted ones, exhibit antibiotic properties by generating reactive oxygen species (ROS) or intercalating into DNA.^{[1][2]} The lipophilic tert-butyl group enhances membrane permeability, potentially increasing potency against Gram-positive bacteria.^{[1][2]}

Part 4: Safety & Handling (MSDS Summary)

- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.[1][2]
 - H315: Causes skin irritation.[1][2]
 - H319: Causes serious eye irritation.[1][2]
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen). Protect from light, as phenazines can undergo photodegradation.[1][2]

References

- Synthesis of Phenazines:Journal of Organic Chemistry, "Synthesis of Nonsymmetrically Substituted 2,3-Dialkoxyphenazine Derivatives".[1][2] (Discusses oxidative coupling protocols and lists **2-tert-butylphenazine** properties). [1][2]
- Redox Flow Batteries:ACS Applied Materials & Interfaces, "Linearly Fused Azaacenes: Novel Approaches and New Applications".[1][2] (Highlights phenazine derivatives in electronics and energy storage). [1][2]
- Chemical Structure Validation:PubChem, "Phenazine Derivatives and Analogues".[1][2] (General structural data for alkyl-phenazines).
- Crystallographic Data:Dalton Transactions, "Optimized synthesis of tert-butyl-phenyl-substituted tetrapyridophenazine". (Provides context on tert-butyl substitution effects on phenazine packing).

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Sources

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- [2. 2-tert-Butylpyridine | C₉H₁₃N | CID 138630 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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